

Personal protective equipment for handling STL427944

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Compound of Interest

Compound Name: STL427944

Cat. No.: B15587341

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Essential Safety and Handling Guide for STL427944

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of the potent FOXM1 inhibitor, **STL427944**.

This document provides crucial safety and logistical information for the handling and disposal of **STL427944**, a potent and selective FOXM1 inhibitor investigated for its potential in overcoming tumor chemoresistance.^[1] Given its pharmacological activity and status as a research chemical, stringent adherence to safety protocols is mandatory to protect laboratory personnel and the environment. While a specific Safety Data Sheet (SDS) for **STL427944** is available upon request from vendors, this guide synthesizes general best practices for handling potent chemical compounds.

Physicochemical Data

A summary of the available quantitative data for **STL427944** is presented below.

Property	Value
CAS Number	292028-62-7
Molecular Formula	C ₂₅ H ₂₃ N ₇ O ₄
Molecular Weight	485.49 g/mol
Solubility	Soluble in DMSO
Purity	Typically ≥99%

Health Hazard Information

As a potent bioactive compound designed to elicit a pharmacological effect on human cells, **STL427944** should be handled with extreme care.[2] Compounds of this nature, particularly those used in cancer research, have the potential to be cytotoxic.[3][4] Direct exposure could lead to undesired health effects.[5] Therefore, minimizing exposure is the primary objective.

Personal Protective Equipment (PPE) and Engineering Controls

A multi-layered approach to safety, combining engineering controls and personal protective equipment, is essential. Engineering controls should always be the primary method for containment.[5]

Recommended PPE

- **Gloves:** Nitrile gloves should be worn at all times when handling **STL427944**. Consider double-gloving, especially during weighing and reconstitution procedures.
- **Eye Protection:** ANSI-approved safety glasses with side shields or chemical splash goggles are mandatory.
- **Lab Coat:** A fully buttoned lab coat, preferably one that is disposable or designated for potent compound work, must be worn.
- **Respiratory Protection:** When handling the solid form of the compound outside of a certified chemical fume hood or glove box, a NIOSH-approved respirator is recommended to prevent

inhalation of airborne particles.

Engineering Controls

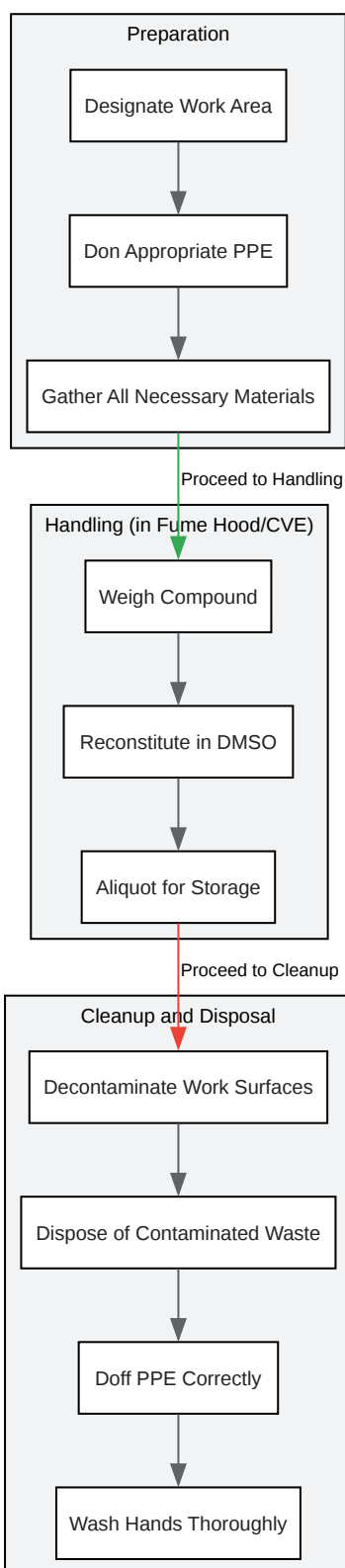
- Ventilation: All work with solid **STL427944** should be conducted in a certified chemical fume hood, glove box, or other ventilated enclosure to minimize inhalation exposure.^[6]
- Containment: For procedures with a higher risk of aerosolization, such as weighing or vortexing, the use of a containment ventilated enclosure (CVE) or an isolator is strongly advised.^[6]^[7]

Operational and Disposal Plans

A clear, step-by-step plan for the handling and disposal of **STL427944** is critical to ensure safety and compliance.

Experimental Workflow for Handling STL427944

The following diagram outlines the procedural steps for safely handling **STL427944** from receipt to disposal.



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Caption: Workflow for Safe Handling of **STL427944**.

Step-by-Step Handling Procedures

- Preparation:
 - Designate a specific area for handling **STL427944**.
 - Assemble all necessary equipment and materials, including the compound, solvent (DMSO), pipettes, tubes, and waste containers.
 - Don all required PPE as outlined above.
- Weighing and Reconstitution:
 - Perform all weighing and reconstitution steps within a certified chemical fume hood or other containment device.
 - To avoid generating dust, handle the solid compound carefully.
 - Prepare a stock solution by dissolving the weighed compound in the appropriate volume of DMSO.
- Storage:
 - Store the solid compound and stock solutions as recommended by the supplier, which is typically at room temperature for the solid form in the continental US.^[1]
 - Clearly label all containers with the compound name, concentration, date, and hazard information.

Disposal Plan

- Solid Waste: All disposable materials that have come into contact with **STL427944**, including pipette tips, tubes, and gloves, should be collected in a dedicated, sealed waste container.
- Liquid Waste: Unused stock solutions and other liquid waste containing **STL427944** should be collected in a separate, labeled hazardous waste container.

- Disposal: All waste must be disposed of as hazardous chemical waste in accordance with your institution's and local regulations. Do not dispose of this material down the drain.

By implementing these safety measures and operational plans, researchers can minimize their risk of exposure and ensure the safe and effective use of **STL427944** in the laboratory.

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